

Essential Safety and Logistical Information for Handling Benoxathian Hydrochloride

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Compound of Interest

Compound Name: *Benoxathian hydrochloride*

Cat. No.: *B1246132*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Benoxathian hydrochloride**. The following procedures are designed to ensure safe operational handling and disposal.

Summary of Safety Information

While a specific Safety Data Sheet (SDS) for **Benoxathian hydrochloride** indicates it is not classified as a hazardous substance or mixture, its toxicological properties have not been thoroughly investigated.^[1] Therefore, it is prudent to handle it with a high degree of caution, adhering to standard laboratory safety protocols.

Parameter	Information	Source
GHS Classification	Not a hazardous substance or mixture	AbMole BioScience MSDS[1]
CAS Number	92642-97-2	AbMole BioScience MSDS[1]
Molecular Formula	C19H24ClNO4S	AbMole BioScience MSDS[1]
Molecular Weight	397.92	AbMole BioScience MSDS[1]
First Aid: Inhalation	Relocate to fresh air. If breathing is difficult, provide CPR.	AbMole BioScience MSDS[1]
First Aid: Skin Contact	Rinse skin thoroughly with large amounts of water and remove contaminated clothing.	AbMole BioScience MSDS[1]
First Aid: Eye Contact	Flush eyes immediately with large amounts of water, removing contact lenses if present.	AbMole BioScience MSDS[1]
First Aid: Ingestion	Wash out mouth with water if the person is conscious. Do not induce vomiting.	AbMole BioScience MSDS[1]
Chemical Stability	Stable under recommended storage conditions.	AbMole BioScience MSDS[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	AbMole BioScience MSDS[1]
Hazardous Decomposition	May decompose and emit toxic fumes under fire conditions.	AbMole BioScience MSDS[1]

Operational Plan: Handling Benoxathian Hydrochloride

1. Engineering Controls:

- Work in a well-ventilated area.
- Use of a chemical fume hood is recommended to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Wear protective gloves. While the specific glove type is not detailed in the available MSDS, nitrile or neoprene gloves are generally recommended for handling chemicals.
- Body Protection: Wear a lab coat. For tasks with a higher risk of splashes, consider a disposable gown made of a low-permeability fabric.^[2]
- Respiratory Protection: Not required under normal use conditions with adequate ventilation. If dust or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator.

3. Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.^[2]
- Remove contaminated clothing and wash it before reuse.

Disposal Plan: Benoxathian Hydrochloride

Dispose of **Benoxathian hydrochloride** and its contaminated packaging in accordance with all applicable country, federal, state, and local regulations.^[1]

1. Waste Characterization:

- Although not classified as hazardous, it is best practice to treat all chemical waste as potentially hazardous.

2. Disposal of Unused Product:

- If permissible by local regulations, for small quantities, mix the compound with an inert, non-combustible absorbent material.
- Place the mixture in a sealed, properly labeled container for chemical waste.
- Alternatively, utilize a licensed professional waste disposal service.

3. Disposal of Contaminated Materials:

- All disposable PPE (gloves, gowns, etc.) that has come into contact with **Benoxathian hydrochloride** should be considered contaminated.
- Place contaminated materials in a sealed bag or container and dispose of them as chemical waste.

Experimental Workflow: Safe Handling and Disposal

Workflow for Safe Handling and Disposal of Benoxathian Hydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Benoxathian hydrochloride**.

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References

- 1. abmole.com [abmole.com]
- 2. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
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